

Technical Support Center: Purification of 3-Chloro-4-methoxybenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzenesulfonyl chloride

Cat. No.: B1357326

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This guide provides an in-depth technical resource for researchers, scientists, and drug development professionals on the purification of crude **3-Chloro-4-methoxybenzenesulfonyl chloride**. It is structured as a series of frequently asked questions and troubleshooting scenarios to directly address challenges encountered during experimental work.

Initial Assessment & Safety First

Before any purification attempt, a thorough understanding of the compound's properties and safety hazards is paramount.

FAQ: What are the key physical and safety properties of 3-Chloro-4-methoxybenzenesulfonyl chloride?

3-Chloro-4-methoxybenzenesulfonyl chloride is a solid, corrosive, and moisture-sensitive compound. Proper handling is critical to ensure laboratory safety and maintain the integrity of the material.

Table 1: Physical Properties of **3-Chloro-4-methoxybenzenesulfonyl chloride**

Property	Value	Source
Molecular Formula	C ₇ H ₆ Cl ₂ O ₃ S	[1][2]
Molecular Weight	241.09 g/mol	[1]
Appearance	Solid	[1]
Boiling Point	352.16 °C at 760 mmHg	[2]
Density	1.488 g/cm ³	[2]

Safety & Handling:

- Corrosive: Causes severe skin burns and eye damage.[1][3][4] Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5]
- Moisture Sensitive: The sulfonyl chloride group is highly susceptible to hydrolysis. Contact with water or atmospheric moisture will decompose the compound into the corresponding 3-chloro-4-methoxybenzenesulfonic acid, releasing corrosive hydrochloric acid gas.[6][7] All experiments should be conducted under anhydrous conditions, and the compound should be stored in a desiccator or under an inert atmosphere.[4][6][8]
- Handling: All manipulations should be performed in a certified chemical fume hood.[9][8] Have appropriate spill cleanup materials and quench solutions (e.g., a dilute solution of sodium bicarbonate) readily available.

FAQ: What are the likely impurities in my crude sample?

The nature of impurities depends heavily on the synthetic route. Common impurities may include:

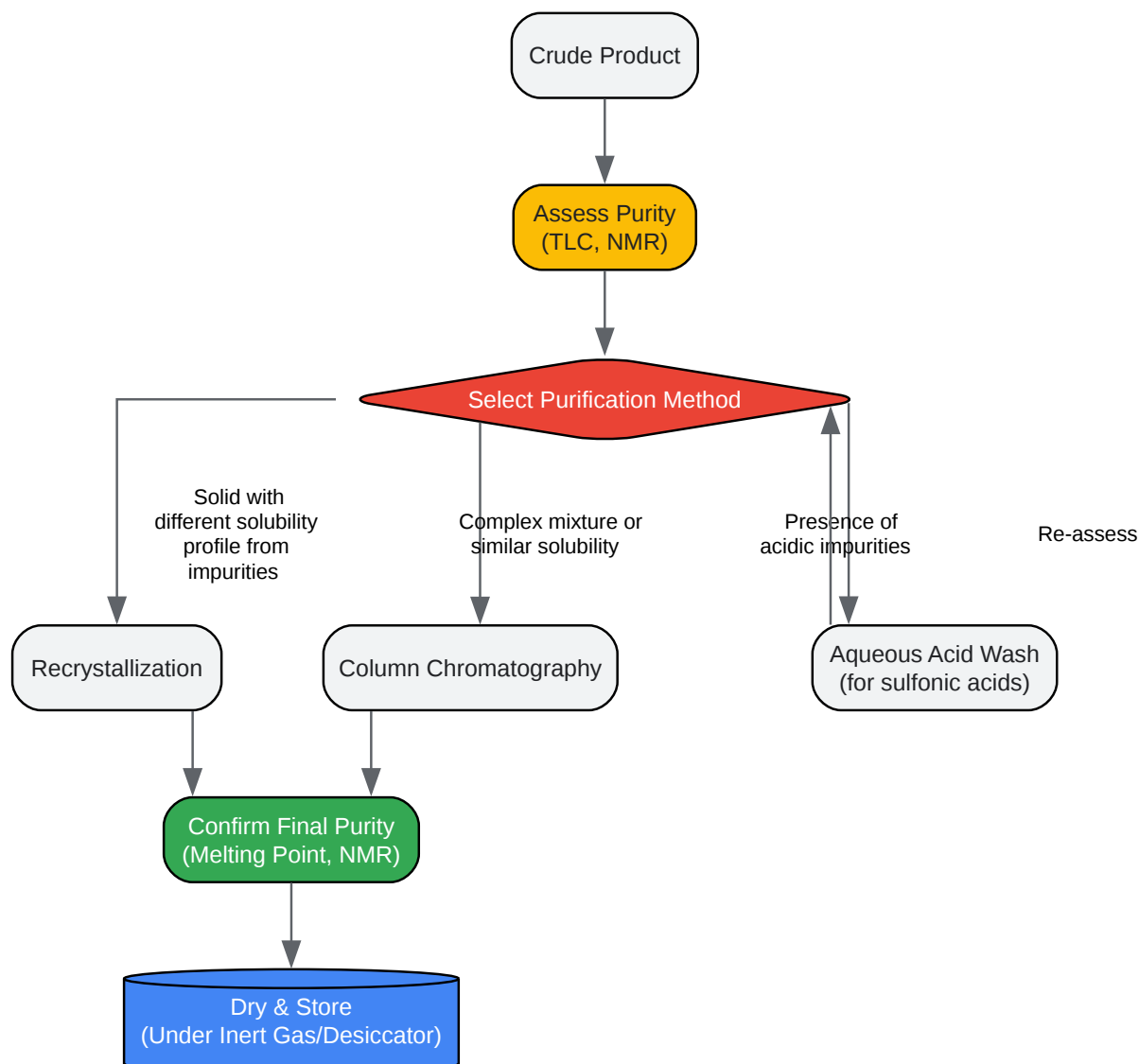
- Starting Materials: Unreacted starting materials from the chlorosulfonation of 2-chloroanisole.
- Hydrolysis Product: 3-chloro-4-methoxybenzenesulfonic acid, formed from exposure to moisture.
- Isomeric Byproducts: Positional isomers formed during the synthesis.

- Residual Acids: Strong acids like chlorosulfonic acid or sulfuric acid used in the synthesis.
- Colored Impurities: Often high molecular weight, conjugated byproducts that can be intensely colored even at low concentrations.

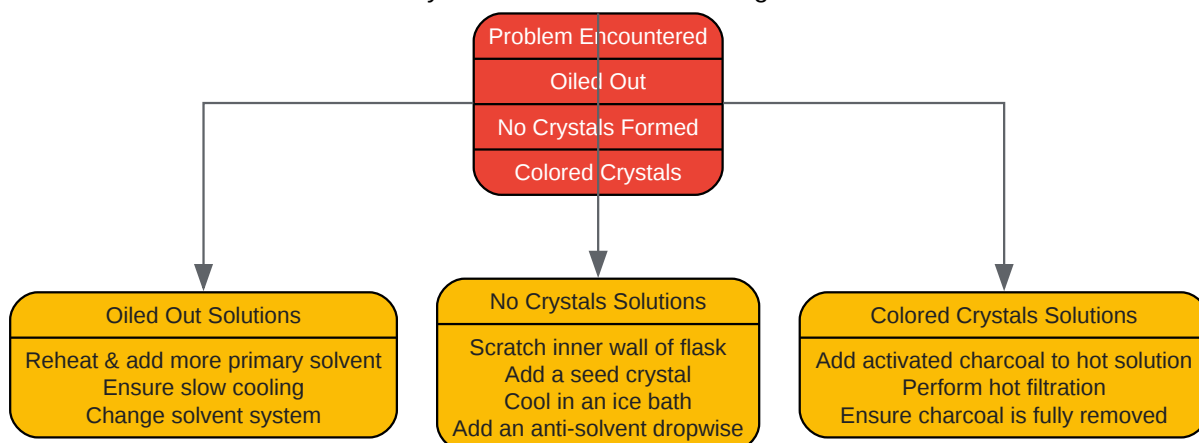
Purification Strategy & Troubleshooting

The choice of purification method depends on the nature of the impurities, the scale of the reaction, and the required final purity.

General Purification Workflow



Recrystallization Troubleshooting Guide



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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. 3-chloro-4-methoxybenzenesulfonyl chloride | 22952-43-8 [chemnet.com]
- 3. [chemicalbook.com](https://www.chemicalbook.com) [chemicalbook.com]
- 4. [tcichemicals.com](https://www.tcichemicals.com) [tcichemicals.com]
- 5. [echemi.com](https://www.echemi.com) [echemi.com]
- 6. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 7. [solubilityofthings.com](https://www.solubilityofthings.com) [solubilityofthings.com]
- 8. staging.keyorganics.net [staging.keyorganics.net]
- 9. 4-Methoxybenzenesulfonyl chloride CAS#: 98-68-0 [m.chemicalbook.com]
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